

Mesotrione: A Technical Guide to its Selective Herbicidal Action in Maize

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Compound of Interest

Compound Name: Mesotrione

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Executive Summary

Mesotrione is a highly effective selective herbicide used for the pre- and post-emergence control of a broad spectrum of broadleaf weeds and some grass weeds in maize (*Zea mays*).^[1] Its mode of action is the inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD), a key component in the biochemical pathway for plastoquinone and tocopherol biosynthesis.^[2] This inhibition leads to a depletion of carotenoids, which are essential for protecting chlorophyll from photooxidation.^[2] The subsequent degradation of chlorophyll results in the characteristic bleaching or "white" appearance of susceptible weeds, leading to a cessation of photosynthesis and eventual plant death.^[2] The selectivity of **mesotrione** in maize is primarily attributed to the crop's ability to rapidly metabolize the herbicide into non-phytotoxic compounds, a capability that is significantly lower in susceptible weed species.^{[2][3]} This differential metabolism, and to a lesser extent, slower uptake of the herbicide by maize, allows for effective weed control without significant harm to the crop.

Mechanism of Action

Mesotrione belongs to the benzoylcyclohexane-1,3-dione family of herbicides, which are chemically derived from a natural phytotoxin found in the bottlebrush plant, *Callistemon citrinus*. Its herbicidal activity stems from the competitive inhibition of the HPPD enzyme.

Inhibition of 4-Hydroxyphenylpyruvate Dioxygenase (HPPD)

The primary target of **mesotrione** is the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[2] HPPD is a critical enzyme in the pathway that converts the amino acid tyrosine into plastoquinone and α -tocopherol. **Mesotrione** is an exceptionally potent inhibitor of HPPD, particularly in dicotyledonous plants, with a reported K_i value of approximately 6-18 pM for HPPD from *Arabidopsis thaliana*.

Disruption of Carotenoid Biosynthesis

The inhibition of HPPD by **mesotrione** disrupts the production of plastoquinone. Plastoquinone is an essential cofactor for the enzyme phytoene desaturase, which is a key step in the carotenoid biosynthesis pathway. Carotenoids serve a vital photoprotective function in plants by quenching reactive oxygen species and dissipating excess light energy, thereby protecting chlorophyll from photodegradation.

The absence of carotenoids leaves chlorophyll vulnerable to damage by sunlight, leading to the characteristic bleaching symptoms observed in susceptible plants.[2] This ultimately halts photosynthesis, depriving the plant of energy and leading to its death.[2]

Basis of Selectivity in Maize

The selective action of **mesotrione** in maize is a multifactorial phenomenon, primarily driven by the crop's ability to rapidly metabolize the herbicide.

Metabolic Detoxification in Maize

Maize possesses a robust metabolic system that can quickly detoxify **mesotrione**. [2] The primary metabolic pathway involves the rapid hydroxylation of the **mesotrione** molecule, catalyzed by cytochrome P450 monooxygenases, into non-phytotoxic forms.[3][4] This metabolic process is significantly faster in maize compared to susceptible weed species, preventing the herbicide from accumulating to phytotoxic levels within the crop.[2]

Differential Uptake and Translocation

In addition to metabolic detoxification, slower uptake of **mesotrione** by maize compared to susceptible weeds may also contribute to its selectivity. Once absorbed, **mesotrione** is distributed throughout the plant via both acropetal (upward) and basipetal (downward) movement.

Target Site Differences

Research has also indicated that the HPPD enzyme in monocotyledonous plants, such as maize, is inherently less sensitive to **mesotrione** compared to the enzyme in dicotyledonous plants.[3] For instance, **mesotrione** is a significantly weaker inhibitor of wheat HPPD compared to *Arabidopsis thaliana* HPPD.[3] This inherent difference at the target site level further contributes to the safety of **mesotrione** in maize.[3]

Efficacy and Quantitative Data

Mesotrione provides effective control of a wide range of broadleaf weeds and suppression of some annual grasses in maize.[1][5] Its efficacy can be influenced by application timing (pre- or post-emergence), application rate, and the specific weed species present.

Weed Control Spectrum

Mesotrione is particularly effective against commercially important broadleaf weeds such as:

- *Abutilon theophrasti* (Velvetleaf)[1]
- *Amaranthus* species (Pigweeds)[1]
- *Chenopodium album* (Common Lambsquarters)[1]
- *Datura stramonium* (Jimsonweed)[1]
- *Solanum nigrum* (Black Nightshade)[1]
- *Xanthium strumarium* (Common Cocklebur)[1]

It also provides control of some annual grasses like *Digitaria sanguinalis* (Large Crabgrass).[1]

Quantitative Efficacy Data

The following tables summarize the efficacy of **mesotrione** from various field trials.

Table 1: Efficacy of Pre-Emergence **Mesotrione** Applications in Maize

Treatment	Application Rate (g ai/ha)	Broadleaf Weed Control (%)	Grass Weed Control (%)	Reference
Mesotrione	Not specified	>99	~80	[5]
Mesotrione + Atrazine	Not specified	>93	>93	[5]
Mesotrione + s-metolachlor	Not specified	>93	>93	[5]

| **Mesotrione** + acetochlor | Not specified | >93 | >93 |[5] |

Table 2: Efficacy of Post-Emergence **Mesotrione** Applications in Maize

Treatment	Application Rate (g ai/ha)	Broadleaf Weed Control (%)	Grass Weed Control (%)	Reference
Mesotrione	72-96	>94	~85	[5]
Mesotrione + Adjuvants	96	>94	Improved efficacy	[5]

| **Mesotrione** (17.5 g ai/ha) + Bromoxynil (70.1 g ai/ha) | 17.5 + 70.1 | 95 (Palmer amaranth) | - |[6] |

Table 3: Dose-Response of **Mesotrione** on Selected Weeds

Weed Species	Application Timing	I90 (g ai/ha)	Reference
Common Lambsquarters	Pre-emergence	10 - 1984	[7]
Common Lambsquarters	Post-emergence	15 - 38	[7]
Redroot Pigweed	Pre-emergence	45	[7]
Redroot Pigweed	Post-emergence	19 - 243	[7]
Velvetleaf	Pre-emergence	288	[7]
Velvetleaf	Post-emergence	31	[7]

*I90: Dose required to reduce weed biomass by at least 90%.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of research findings. Below are representative protocols for evaluating the efficacy and selectivity of **mesotrione**.

Field Trial for Efficacy and Selectivity Assessment

Objective: To evaluate the efficacy of pre- and post-emergence applications of **mesotrione** alone and in combination with other herbicides for weed control in maize, and to assess crop selectivity.

Experimental Design:

- Design: Randomized complete block design with three or four replications.[8][9][10]
- Plot Size: Standardized plot dimensions (e.g., 2 x 5 meters).
- Crop: Maize (variety specified, e.g., PMH-13).[11]
- Sowing: Sown at a specified row spacing (e.g., 60 x 20 cm).[11]

Treatments:

- **Mesotrione** applied at various rates (e.g., 9 to 280 g ai/ha).[7]
- **Mesotrione** in tank-mix combinations with other herbicides (e.g., atrazine, s-metolachlor, nicosulfuron).[5][8]
- Weed-free control (manual weeding).[10]
- Weedy check (untreated control).[9][10]

Application:

- Pre-emergence: Applied within a few days of sowing, before crop or weed emergence.[12]
- Post-emergence: Applied when maize is at a specific growth stage (e.g., V3/V4) and weeds are at a susceptible stage.[8]
- Equipment: Calibrated backpack sprayer with a specified nozzle type, pressure, and spray volume (e.g., 200 L/ha).[13]

Data Collection:

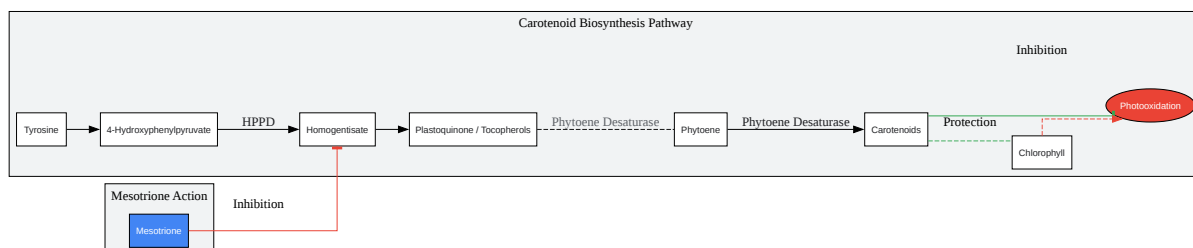
- Weed Control: Visual assessment of percent weed control at specified intervals (e.g., 7, 14, 21, and 45 days after treatment - DAT).[6][13] Weed density (counts per unit area) and weed dry matter (biomass) are also measured.[5][9]
- Crop Phytotoxicity: Visual assessment of crop injury (e.g., bleaching, stunting) on a percentage scale at regular intervals.[8]
- Maize Growth and Yield Parameters: Plant height, leaf count, cob length, kernel weight, and final grain yield are recorded at appropriate stages.[10][11]

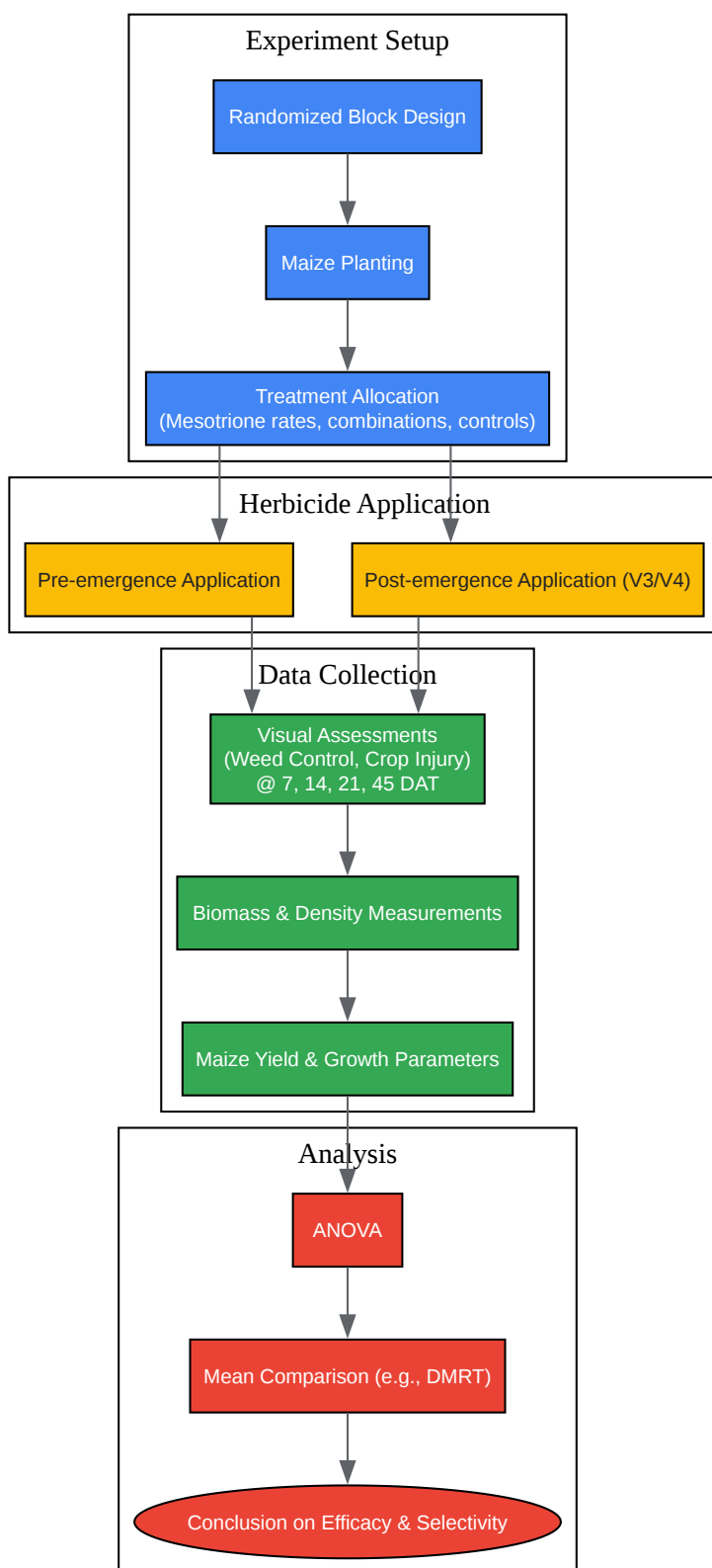
Statistical Analysis:

- Data are subjected to Analysis of Variance (ANOVA).[10]
- Treatment means are compared using a suitable test, such as Duncan's Multiple Range Test or Scott-Knott test at a specified significance level (e.g., $p=0.05$).[10][12]

Visualizations

Signaling Pathway: Mesotrione's Impact on Carotenoid Biosynthesis





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References

- 1. Mesotrione - Wikipedia [en.wikipedia.org]
- 2. nbinnno.com [nbinnno.com]
- 3. cabidigitallibrary.org [cabidigitallibrary.org]
- 4. Metabolism of the 4-Hydroxyphenylpyruvate Dioxygenase Inhibitor, Mesotrione, in Multiple-Herbicide-Resistant Palmer amaranth (*Amaranthus palmeri*) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. nzpps.org [nzpps.org]
- 6. ncwss.org [ncwss.org]
- 7. researchgate.net [researchgate.net]
- 8. Selectivity of herbicide associations applied in post-emergence of maize grown in second season - Weed Control Journal [weedcontroljournal.org]
- 9. journalijecc.com [journalijecc.com]
- 10. iiste.org [iiste.org]
- 11. Evaluating the Effects of Herbicide on Growth, Yield and Soil Attributes of Maize Crop in the Trans-Gangetic Region [arccjournals.com]
- 12. scielo.br [scielo.br]
- 13. scielo.br [scielo.br]
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